

molecular weight of epi-Sancycline Hydrochloride

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Compound of Interest

Compound Name: epi-Sancycline Hydrochloride

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An In-depth Guide to the Molecular Weight of epi-Sancycline Hydrochloride

This technical guide provides a comprehensive overview of the molecular weight of **epi-Sancycline Hydrochloride**, a semi-synthetic antibiotic related to the tetracycline family. The document is intended for researchers, scientists, and professionals in the field of drug development who require precise chemical and physical data for this compound.

Chemical Identity and Molecular Weight

epi-Sancycline Hydrochloride is the hydrochloride salt of epi-Sancycline. The addition of hydrochloric acid to the parent compound, epi-Sancycline ($C_{21}H_{22}N_2O_7$, MW: 414.41 g/mol), results in the formation of the hydrochloride salt.^{[1][2]}

The key quantitative data for **epi-Sancycline Hydrochloride** are as follows:

- Chemical Formula: $C_{21}H_{23}ClN_2O_7$ ^{[1][3][4]}
- Molecular Weight: 450.87 g/mol ^{[1][3][4]}

Data Presentation: Elemental Composition

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The table below details the elemental composition of **epi-Sancycline Hydrochloride** and the contribution of each element to its total molecular weight.

Element	Symbol	Atomic Count	Standard Atomic Weight (u)	Total Contribution (u)	Percent Composition
Carbon	C	21	12.011	252.231	55.94%
Hydrogen	H	23	1.008	23.184	5.14%
Chlorine	Cl	1	35.453	35.453	7.86%
Nitrogen	N	2	14.007	28.014	6.21%
Oxygen	O	7	15.999	111.993	24.84%
Total			450.875	100%	

Note: The total molecular weight is calculated based on standard atomic weights and may show minor rounding differences from source to source. The elemental analysis percentages are consistent with published data.[3]

Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

The molecular weight of a small molecule like **epi-Sancycline Hydrochloride** is most accurately determined experimentally using mass spectrometry (MS). High-resolution mass spectrometry (HRMS) platforms, such as Time-of-Flight (TOF) or Orbitrap analyzers, are preferred for their ability to provide precise mass measurements, which can confirm the elemental formula.[2]

Below is a generalized protocol for this determination.

Objective: To experimentally verify the molecular weight of an **epi-Sancycline Hydrochloride** sample.

Materials:

- **epi-Sancycline Hydrochloride** sample
- High-purity solvents (e.g., acetonitrile, methanol, water)

- Acid modifier (e.g., formic acid)
- Mass spectrometer (e.g., ESI-QTOF or Orbitrap)
- Calibration standard with known masses covering the desired range

Methodology:

- Sample Preparation:
 - Accurately weigh a small amount of the **epi-Sancycline Hydrochloride** sample.
 - Dissolve the sample in a suitable solvent system to a final concentration of approximately 1 µg/mL. A typical solvent for Electrospray Ionization (ESI) is a mixture of acetonitrile and water (e.g., 50:50 v/v) with 0.1% formic acid to promote protonation.
- Instrument Calibration:
 - Calibrate the mass spectrometer across the desired mass range using a well-characterized calibration standard.^[5] This step is crucial for ensuring high mass accuracy. The calibration should be performed immediately before the analysis.^[5]
- Ionization and Analysis:
 - Introduce the sample solution into the mass spectrometer's ion source, typically via direct infusion or through a liquid chromatography (LC) system.
 - Electrospray Ionization (ESI) is a common "soft" ionization technique suitable for this molecule, as it minimizes fragmentation and primarily generates the protonated molecular ion $[M+H]^+$.^{[2][4]}
 - The generated ions are then transferred to the mass analyzer, which separates them based on their mass-to-charge ratio (m/z).
- Data Acquisition and Interpretation:
 - Acquire the mass spectrum. For **epi-Sancycline Hydrochloride** (formula weight of 450.87), the primary ion of interest would be the protonated molecule $[C_{21}H_{23}ClN_2O_7 +$

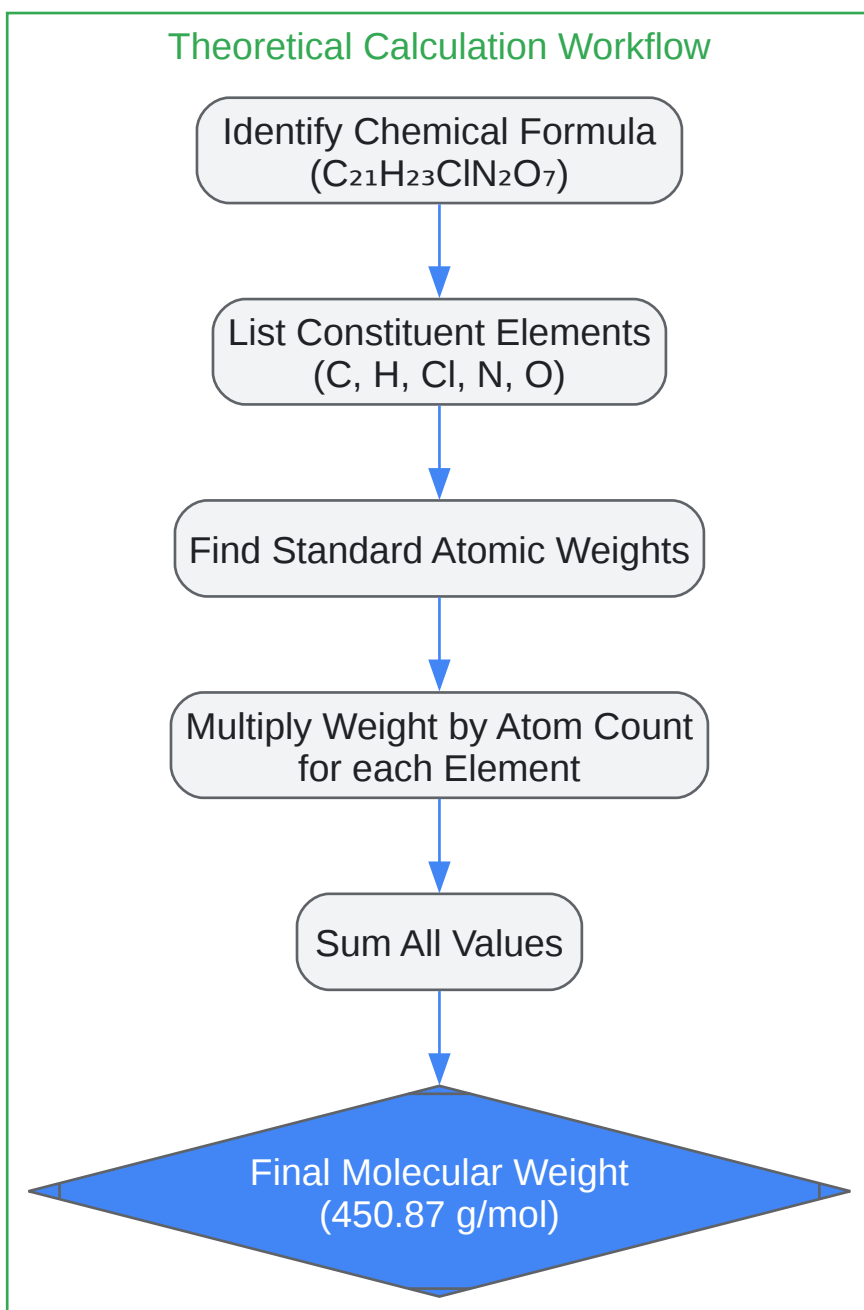
$\text{H}]^+$.

- The expected m/z value for this singly charged ion would be approximately 451.88.
- The resulting spectrum plots ion intensity against the m/z ratio. The prominent peak corresponding to the analyte allows for the determination of its molecular mass.^[4]

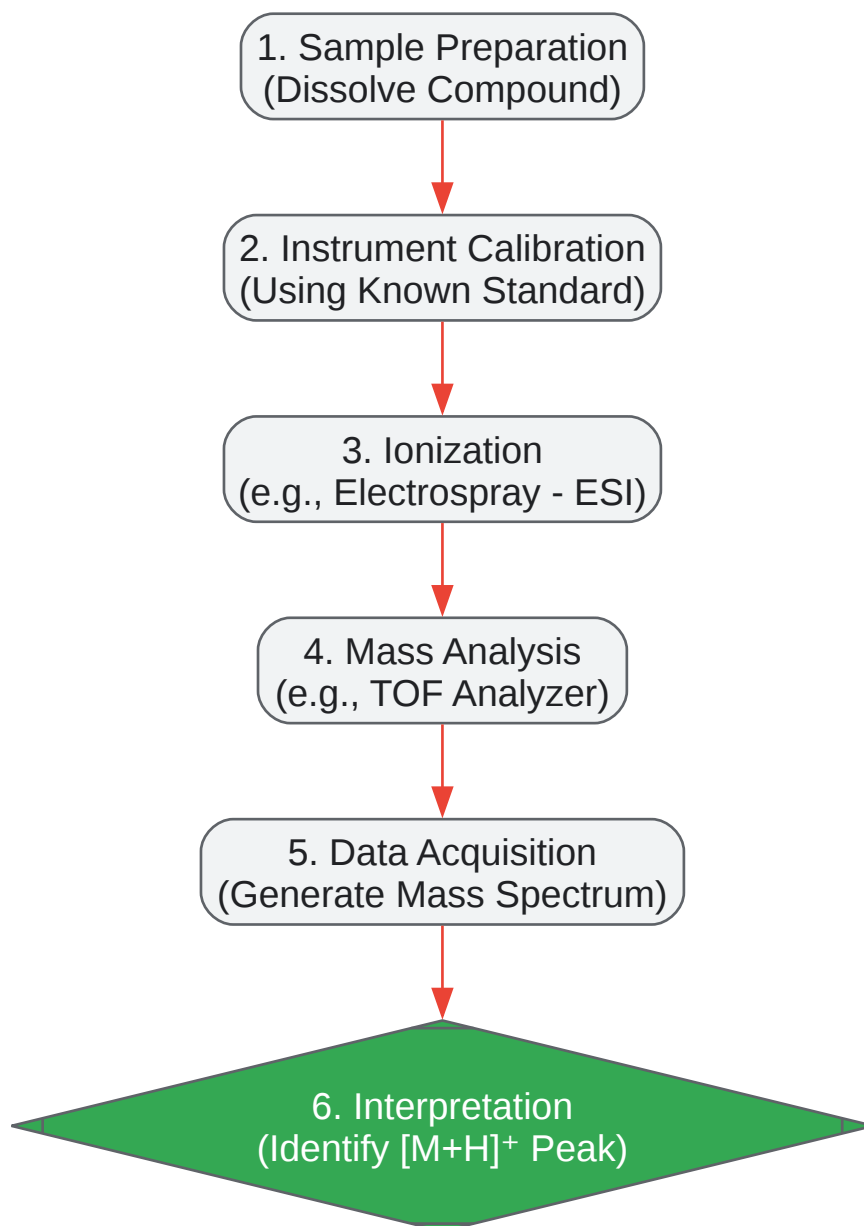
Visualizations

The following diagrams illustrate the logical and experimental workflows related to determining the molecular weight of **epi-Sancycline Hydrochloride**.

Theoretical Calculation Workflow



Experimental Verification Workflow (Mass Spectrometry)



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